

2,3-dihydroxyterephthalic acid CAS number and molecular formula

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Compound of Interest

Compound Name: 2,3-Dihydroxyterephthalic acid

Cat. No.: B1584620

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An In-depth Technical Guide to 2,3-Dihydroxyterephthalic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dihydroxyterephthalic acid, a functionalized aromatic dicarboxylic acid, has garnered significant interest within the scientific community. Its unique structural features, characterized by the presence of two carboxylic acid groups and two hydroxyl groups on a benzene ring, make it a versatile building block in supramolecular chemistry, materials science, and medicinal chemistry. This guide provides a comprehensive overview of its fundamental properties, synthesis, and key applications, with a focus on its relevance to researchers and professionals in drug development.

Core Properties

The foundational attributes of **2,3-dihydroxyterephthalic acid** are summarized below, providing a crucial reference for its use in experimental design and material synthesis.

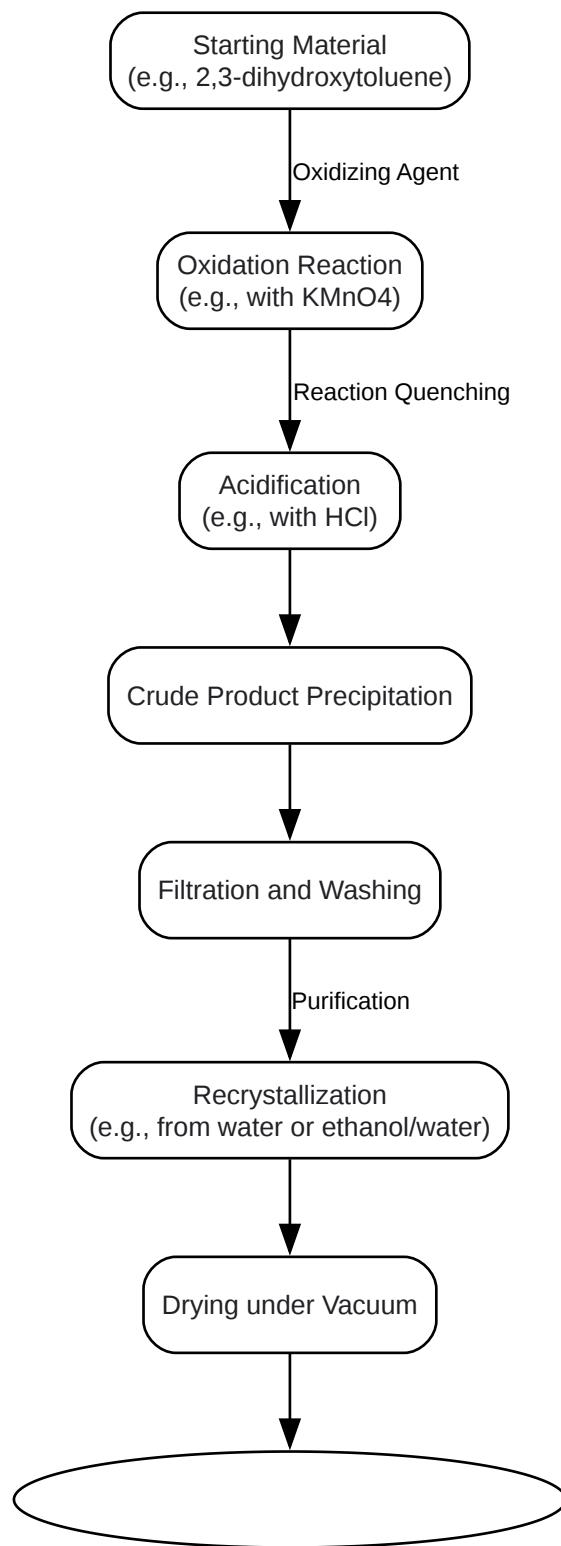
Property	Value	Reference
CAS Number	19829-72-2	[1] [2] [3] [4]
Molecular Formula	C8H6O6	[1] [2] [3] [4] [5]
Molecular Weight	198.13 g/mol	[1] [2] [4] [5]
Synonyms	2,3-Dihydroxybenzene-1,4-dicarboxylic acid	[3]
Appearance	Light yellow solid	[1]
InChI Key	OHLSHRJUBRUKAN-UHFFFAOYSA-N	[3]

Synthesis and Characterization

The synthesis of **2,3-dihydroxyterephthalic acid** is a critical aspect for its application. While various methods have been reported in scientific literature, a common laboratory-scale synthesis involves the oxidation of a suitable precursor. The purity of the synthesized compound is paramount for its successful application, particularly in the formation of highly ordered structures like Metal-Organic Frameworks (MOFs).

General Synthetic Workflow

A generalized workflow for the synthesis and purification of **2,3-dihydroxyterephthalic acid** is depicted below. This process highlights the key stages from starting materials to the final, purified product.



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Caption: Generalized workflow for the synthesis and purification of **2,3-dihydroxyterephthalic acid**.

Characterization Techniques

The identity and purity of **2,3-dihydroxyterephthalic acid** are typically confirmed using a suite of analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the molecular structure.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups (O-H, C=O, C-O).
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound. A reverse-phase HPLC method with a mobile phase containing acetonitrile, water, and an acid (e.g., phosphoric or formic acid) can be employed for analysis.^[3]

Applications in Research and Development

The unique chemical structure of **2,3-dihydroxyterephthalic acid** makes it a valuable component in several areas of research and development.

Metal-Organic Frameworks (MOFs)

A primary application of **2,3-dihydroxyterephthalic acid** is as an organic linker in the synthesis of MOFs. The carboxylic acid groups coordinate with metal ions to form the framework, while the hydroxyl groups can be utilized for post-synthetic modification or to impart specific functionalities to the MOF, such as enhanced gas sorption or catalytic activity.

Drug Development and Medicinal Chemistry

In the context of drug development, the catechol (1,2-dihydroxybenzene) moiety within the structure of **2,3-dihydroxyterephthalic acid** is of particular interest. Catechols are known to be present in various biologically active molecules and can chelate metal ions, which is a crucial aspect in the study of certain enzymatic processes and disease states. While direct therapeutic applications of **2,3-dihydroxyterephthalic acid** are not widely established, its use as a scaffold or building block in the synthesis of more complex, biologically active molecules is an area of active research.

Safety and Handling

2,3-Dihydroxyterephthalic acid is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

2,3-Dihydroxyterephthalic acid is a versatile chemical compound with significant potential in materials science and as a building block in medicinal chemistry. Its well-defined structure and functional groups allow for a wide range of chemical modifications and applications. A thorough understanding of its properties, synthesis, and handling is essential for its effective and safe utilization in a research and development setting.

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